

# An In-depth Technical Guide to 4-Methoxy-3-(methoxymethyl)benzaldehyde

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## Compound of Interest

Compound Name: 4-Methoxy-3-(methoxymethyl)benzaldehyde

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## Introduction

**4-Methoxy-3-(methoxymethyl)benzaldehyde** is an aromatic aldehyde with potential applications in organic synthesis, pharmaceuticals, and the flavor and fragrance industry. Its chemical structure, featuring both a methoxy and a methoxymethyl group on the benzaldehyde core, suggests the potential for diverse biological activities and makes it an interesting candidate for further investigation in drug discovery and development. This technical guide provides a comprehensive review of the available literature on **4-Methoxy-3-(methoxymethyl)benzaldehyde**, including its chemical properties, synthesis, and potential biological significance.

## Chemical and Physical Properties

**4-Methoxy-3-(methoxymethyl)benzaldehyde** is a white solid with the molecular formula  $C_{10}H_{12}O_3$  and a molecular weight of 180.20 g/mol <sup>[1]</sup> The presence of two ether functionalities is expected to influence its solubility and reactivity.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>3</sub>	[1]
Molecular Weight	180.20 g/mol	[1]
Appearance	White solid	Inferred from related compounds
CAS Number	76646-41-8	Publicly available data

## Synthesis

A specific, detailed experimental protocol for the synthesis of **4-Methoxy-3-(methoxymethyl)benzaldehyde** is referenced in the literature to a 2003 publication by Jonali and colleagues.[2] However, the full text of this publication could not be accessed for this review.

A general synthetic approach to similar benzaldehyde derivatives often involves the protection and modification of a precursor molecule like vanillin (4-hydroxy-3-methoxybenzaldehyde). A plausible synthetic route could involve the protection of the hydroxyl group of vanillin, followed by a formylation or oxidation step to introduce the aldehyde, and subsequent modification of the protected hydroxyl group to a methoxymethyl ether.

## Spectroscopic Data

While specific spectral data for **4-Methoxy-3-(methoxymethyl)benzaldehyde** is not readily available in the reviewed literature, data for the closely related compound, 4-methoxy-3-(methoxymethyl)phenol, has been reported and can provide an indication of the expected spectral characteristics.[3]

## Spectroscopic Data for 4-methoxy-3-(methoxymethyl)phenol

UV ( $\lambda_{\text{max}}$ )	220, 280, 320 nm
IR (KBr, $\text{cm}^{-1}$ )	3560, 3000, 2900, 1610, 1520, 1480, 1290, 1150, 1040, 820
$^1\text{H-NMR}$ ( $\text{CDCl}_3$ , 400 MHz, $\delta$ ppm)	7.04 (1H, dd, $J = 1.38, 2.82$ Hz, H-2), 6.69 (2H, dd, $J = 2.82, 8.66$ Hz, H-5, H-6), 4.69 (1H, s, 3-CH), 3.69, 3.41 (each 3H, s, 4- $\text{OCH}_3$ and 3- $\text{OCH}_3$ )
$^{13}\text{C-NMR}$ ( $\text{CDCl}_3$ , 125 MHz, $\delta$ ppm)	154.8 (C-1), 115.9 (C-2), 129.05 (C-3), 152.1 (C-4), 113.16 (C-5), 117.23 (C-6), 55.66 (C-7), 73.81 (C-8), 56.97 (C-9)
Mass Spectrum (m/e)	167.4905

## Potential Biological Activities

Direct studies on the biological activity of **4-Methoxy-3-(methoxymethyl)benzaldehyde** are limited in the available literature. However, research on the structurally similar compound, 4-methoxy-3-(methoxymethyl)phenol, isolated from *Calotropis gigantea*, has demonstrated both anti-microbial and anti-inflammatory properties.<sup>[3]</sup>

## Antimicrobial Activity

The phenol derivative exhibited activity against a range of microorganisms.<sup>[3]</sup> This suggests that **4-Methoxy-3-(methoxymethyl)benzaldehyde** may also possess antimicrobial properties worth investigating.

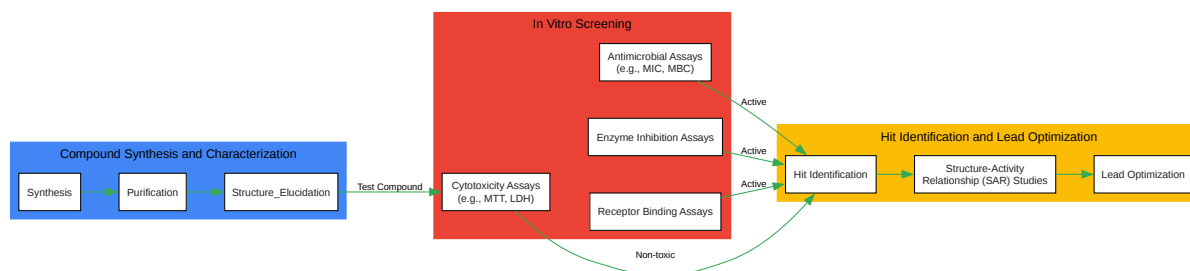
Antimicrobial Activity of 4-methoxy-3-(methoxymethyl)phenol	Zone of Inhibition (mm)
Escherichia coli	17 ±1.28
Staphylococcus aureus	-
Pseudomonas aeruginosa	-
Candida albicans	-
(Data presented where available in the source)	
<a href="#">[3]</a>	

## Anti-inflammatory Activity

The anti-inflammatory potential of the related phenol was also noted.[\[3\]](#) Given the structural similarity, it is plausible that **4-Methoxy-3-(methoxymethyl)benzaldehyde** could exhibit similar effects, warranting further investigation into its impact on inflammatory pathways.

## Signaling Pathways and Experimental Workflows

Due to the limited biological data available for **4-Methoxy-3-(methoxymethyl)benzaldehyde**, no specific signaling pathways involving this compound have been elucidated. The following diagram illustrates a general workflow for the initial screening of a novel compound for biological activity.



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General workflow for biological activity screening.

## Conclusion

**4-Methoxy-3-(methoxymethyl)benzaldehyde** represents a molecule of interest with potential applications in various scientific fields. While direct experimental data on its synthesis and biological activity remains limited, the information available for structurally related compounds suggests that it is a promising candidate for further research, particularly in the areas of antimicrobial and anti-inflammatory drug discovery. Future work should focus on developing a robust synthetic protocol and conducting comprehensive biological screening to elucidate its mechanism of action and potential therapeutic applications.

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## References

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